

# hispidin fungal sources *Inonotus hispidus*

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## Compound Focus: Hispidin

CAS No.: 555-55-5

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## Hispidin Sources & Chemical Profile

**Hispidin** is a naturally occurring polyphenol first identified in 1961 and is a primary bioactive compound in the fungus *Inonotus hispidus* [1] [2].

- **Fungal Source:** *Inonotus hispidus* (Bull.) P. Karst., a basidiomycete fungus belonging to the family Hymenochaetaceae [1] [3] [4]. It is a parasitic or saprobic fungus that causes white rot on various deciduous trees [5] [6].
- **Traditional Context:** In Traditional Chinese Medicine (TCM), *I. hispidus* growing on mulberry trees (*Morus alba*) is traditionally regarded as an authentic source of "Sanghuang," a valuable medicinal fungus with a history of use for treating dyspepsia, cancer, and diabetes [1] [2] [4]. However, genomic studies show that *I. hispidus* also grows on other hosts like elm (*Ulmus macrocarpa*) and maple (*Acer truncatum*), with strains from different hosts exhibiting unique genomic and phenotypic traits [7].
- **Chemical Structure:** **Hispidin** is a styrylpyrone, chemically defined as **6-(3,4-dihydroxystyryl)-4-hydroxy-2-pyrone** [1] [2].

The table below summarizes key quantitative data and properties of **hispidin** from recent research:

Property	Details
Content in Fruiting Bodies	One of the polyphenols found in higher concentrations in fruit bodies [1] [2].
Key Bioactivities	Anticancer, antioxidant, anti-inflammatory, immunomodulatory, antiviral, antimicrobial [1] [6] [4].

Property	Details
Extraction Solvent	Methanol and ethanol are commonly used for extraction from fruiting bodies [1]
Efficacy	[2]. Ethyl acetate has shown better potency for extracting phenolics from <i>I. hispidus</i> [3].

## Pharmacological Activities and Mechanisms

**Hispidin**, along with other metabolites from *I. hispidus*, has been investigated for a range of significant pharmacological activities.

- **Antioxidant & Anti-inflammatory Effects:** **Hispidin** contributes to the potent antioxidant properties of *I. hispidus* extracts, helping to neutralize free radicals [6]. A 2025 network pharmacology study explored the anti-inflammatory and antioxidant mechanisms of *I. hispidus* volatiles, identifying **PTGS2 (COX-2), EGFR, ESR1, NFKB1, HIF1A, and STAT3** as core protein targets. Enrichment analysis suggested involvement in pathways related to cellular responses to oxidative stress and regulation of inflammatory responses [8].
- **Anticancer & Immunomodulatory Activities:** **Hispidin** and its derivative, hispolon, exhibit notable anticancer activities through the inhibition of cancer cell proliferation and induction of apoptosis (programmed cell death) [6] [4]. The immunomodulatory effects are largely attributed to the polysaccharide fractions (e.g.,  $\beta$ -glucans) and polyphenols like **hispidin**, which can stimulate both innate and adaptive immune responses [6].
- **Antimicrobial & Other Bioactivities:** Extracts of *I. hispidus* have demonstrated antimicrobial properties [3]. Additional studies have noted inhibitory effects on enzymes like lipase and  $\alpha$ -glucosidase, suggesting potential for managing metabolic conditions [3].

## Experimental Protocols for Research

For researchers aiming to work with **hispidin** and *I. hispidus*, here are summaries of key methodologies from recent studies.

- **Genomic DNA Extraction & Whole-Genome Sequencing**

This protocol is essential for genomic studies and strain characterization [7] [4].

- **Mycelia Culture & DNA Extraction:** Mycelia are cultivated on Potato Dextrose Agar (PDA) under dark conditions at 28°C. Genomic DNA is extracted using the CTAB (cetyl trimethyl ammonium bromide) method or GP1 extraction method [7] [4].
- **Library Construction & Sequencing:** A 20 kb SMRTbell library is constructed using a prep kit. DNA is sheared to size, and hairpin adapters are ligated. Sequencing is performed using a combination of **PacBio third-generation SMRT technology** (for long reads) and **Illumina second-generation high-throughput sequencing** (for accuracy) [7] [4].
- **Genome Assembly & Annotation:** Data is assembled using software like Hifiasm or NECAT, and errors are corrected with Pilon. Gene prediction is performed using tools such as Glimmer and GeneMarkS, followed by functional annotation against KEGG, GO, CAZy, and other databases [7] [4].

- **Extraction & Isolation of Polyphenols from Fruiting Bodies**

This is a standard protocol for obtaining **hispidin** and related compounds [1] [2] [3].

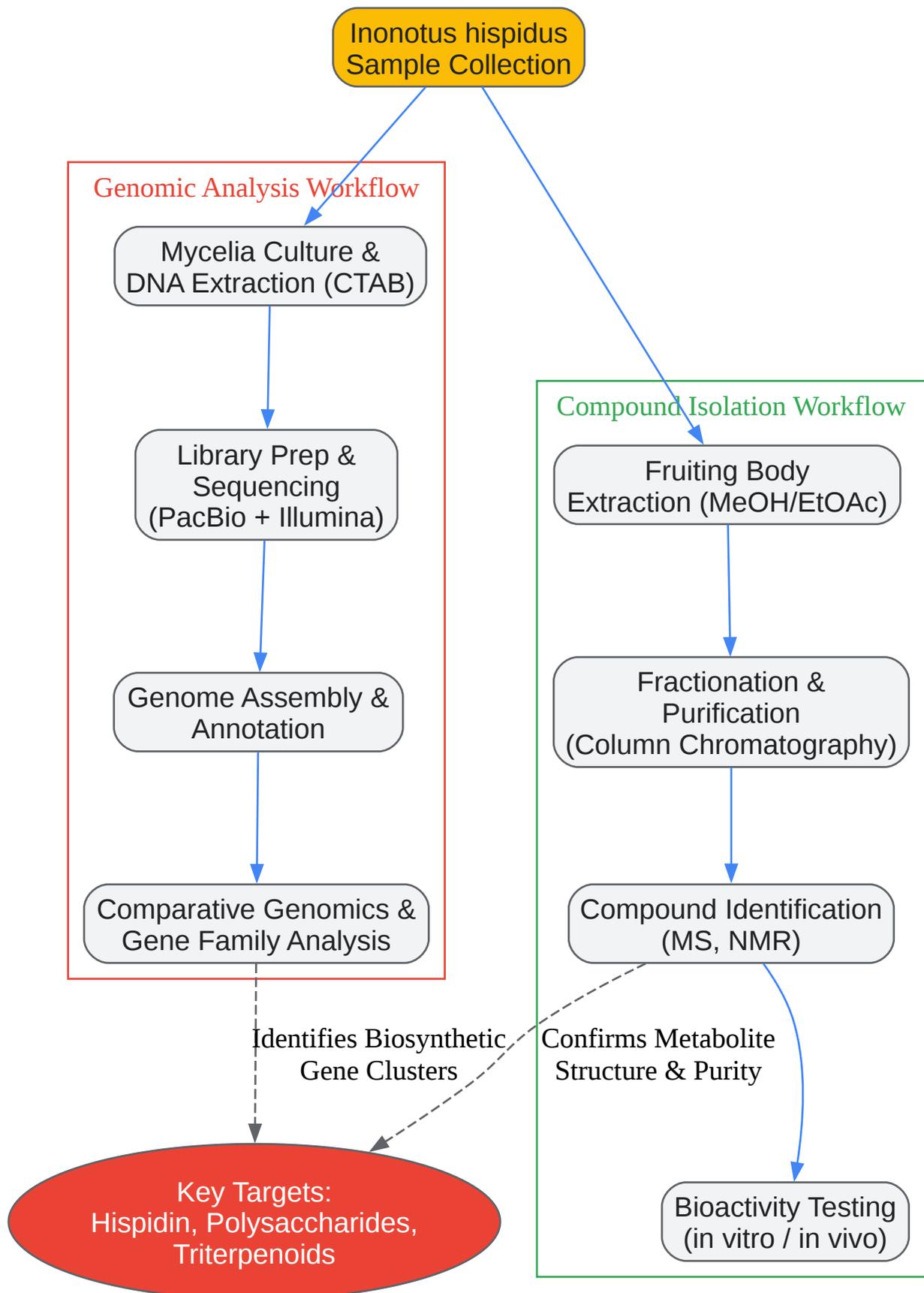
- **Extraction:** Dried and powdered fruiting bodies of *I. hispidus* are extracted repeatedly with methanol or ethanol (e.g., 80-95% concentration) at room temperature or under reflux. The combined extracts are concentrated under reduced pressure to obtain a crude extract [1] [2].
- **Separation & Purification:** The crude extract is suspended in water and successively partitioned with solvents like ethyl acetate. The ethyl acetate fraction, enriched with polyphenols, is subjected to various chromatographic techniques, including silica gel column chromatography, Sephadex LH-20 chromatography, and preparative thin-layer chromatography (TLC) or HPLC to isolate pure compounds like **hispidin** [1] [2] [3].
- **Identification:** The structure of isolated **hispidin** is confirmed through spectroscopic methods, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) [1] [2].

- **Analysis of Volatile Components via HS-GC-IMS/MS**

This method is used for profiling volatile organic compounds (VOCs) across different growth stages [8].

- **Sample Analysis:** Volatile components from *I. hispidus* at different growth stages (e.g., budding, mid-ripe, full-ripe) are analyzed using **Headspace-Gas Chromatography-Mass Spectrometry (HS-GC-MS)** and **Headspace-Gas Chromatography-Ion Mobility Spectrometry (HS-GC-IMS)** [8].
- **Data Analysis:** Principal Component Analysis (PCA) and Partial Least Squares-Discriminant Analysis (PLS-DA) are performed to distinguish between growth stages and identify key volatile markers. The Relative Odor Activity Value (ROAV) is used to determine the key flavor compounds [8].

The following diagram illustrates the core workflow for genomic analysis and compound isolation from *Inonotus hispidus*.



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*Workflow for genomic analysis and compound isolation from *Inonotus hispidus*.*

## Conclusion for Researchers

The fungus *Inonotus hispidus* is a verifiable and significant source of the bioactive compound **hispidin**. Current research confirms its multifaceted pharmacological profile and provides robust genomic and chemical methodologies for its study. Future work should focus on further elucidating the biosynthetic pathways of **hispidin** to enable potential heterologous production, and conducting more targeted in vivo studies to validate its mechanism of action and therapeutic potential.

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